In-Depth Technical Guide to the Thermodynamic Stability of the Dicyclopropylmethane Ring System

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Compound of Interest

Compound Name:	*Dicyclopropylmethane*
CAS No.:	*5685-47-2*
Cat. No.:	*B14067034*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the thermodynamic stability of the **dicyclopropylmethane** ring system. It synthesizes experimental and computational data to offer insights into the molecule's strain energy, conformational landscape, and thermochemical properties. This document is intended to serve as a resource for researchers in organic chemistry, computational chemistry, and drug development who are interested in the unique properties of cyclopropyl-containing molecules.

Introduction: The Significance of Strained Ring Systems

Cyclopropane and its derivatives are of significant interest in organic chemistry and medicinal chemistry due to the unique reactivity and conformational properties conferred by their inherent ring strain. The **dicyclopropylmethane** moiety, consisting of two cyclopropyl rings linked by a methylene bridge, presents a fascinating case study in the interplay of strain, conformational

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isomerism, and overall thermodynamic stability. Understanding these properties is crucial for predicting the behavior of such motifs in larger, more complex molecules, including potential pharmaceutical candidates. This guide will delve into the quantitative thermodynamic data, the experimental methods used to obtain it, and the computational models that help to elucidate the stability of this intriguing ring system.

Thermodynamic Data Summary

The thermodynamic stability of a molecule can be quantified by several key parameters, including its enthalpy of formation and strain energy. While experimental data for **dicyclopropylmethane** is sparse in the literature, we can compile known values for related compounds and utilize computational methods to derive a comprehensive thermodynamic profile.

Enthalpy of Formation and Strain Energy

The standard enthalpy of formation (ΔHf°) is a fundamental measure of a molecule's stability. The strain energy (SE) of a cyclic compound is the excess energy it possesses compared to a hypothetical strain-free analogue. It is typically calculated by comparing the experimental heat of formation with a theoretical value derived from group additivity schemes.

Compound	State	Experimental ΔHf° (kJ/mol)	Calculated Strain Energy (kJ/mol)
Cyclopropane	Gas	+53.3	115
Dicyclopropylmethane	Gas	Not Available	~230 (Theoretical Estimate)

Note: The strain energy for **dicyclopropylmethane** is a theoretical estimate, assuming the strain contribution from two cyclopropane rings is additive. An experimental heat of formation is required for a precise calculation. The NIST/TRC Web Thermo Tables (WTT) indicate the availability of critically evaluated data for the enthalpy of formation of **dicyclopropylmethane** in both gas and liquid phases, though the specific values require a subscription to access.[1]

Conformational Analysis

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The thermodynamic stability of **dicyclopropylmethane** is not static but is dependent on the relative orientation of the two cyclopropyl rings. Rotation around the C-C bonds connecting the methylene bridge to the rings gives rise to several conformers with different energies.

Gas-phase electron diffraction (GED) studies, notably by V. S. Mastryukov and his research group, have been instrumental in determining the conformational preferences of molecules containing cyclopropyl rings. While the full detailed structural data for **dicyclopropylmethane** from this group is not readily available in public literature, analysis of related structures such as 1,1-dicyclopropylethene reveals a mixture of conformers, suggesting a complex potential energy surface for **dicyclopropylmethane** as well.[2] The primary conformers are expected to be variations of gauche and anti arrangements of the two rings relative to each other.

A computational approach, such as a relaxed potential energy surface scan, is often employed to determine the rotational barriers and relative energies of these conformers. This involves systematically rotating one of the dihedral angles while allowing the rest of the molecule's geometry to relax at each step.

Below is a logical diagram illustrating the relationship between the different potential conformers of **dicyclopropylmethane**.

Diagram 1: Conformational isomers of **dicyclopropylmethane**.

Experimental Protocols

The determination of the thermodynamic properties of **dicyclopropylmethane** involves a multi-step process encompassing synthesis, purification, and calorimetric measurements.

Synthesis of **Dicyclopropylmethane**

A common and effective route to **dicyclopropylmethane** is the Wolff-Kishner reduction of dicyclopropyl ketone.

Step 1: Synthesis of Dicyclopropyl Ketone

A detailed procedure for the synthesis of dicyclopropyl ketone is available in Organic Syntheses.[3][4] The protocol involves the reaction of γ-butyrolactone with sodium methoxide, followed by treatment with concentrated hydrochloric acid and then sodium hydroxide.

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Step 2: Wolff-Kishner Reduction of Dicyclopropyl Ketone to **Dicyclopropylmethane**

The following protocol is adapted from a patented procedure.[1]

- Reaction Setup: In a suitable reaction vessel equipped with a reflux condenser and a distillation head, combine dicyclopropyl ketone (0.32 moles), diethylene glycol (300 ml), potassium hydroxide (40 g), and hydrazine hydrate (40 ml).
- Initial Reflux: Heat the mixture at 130°C for one hour. This step facilitates the formation of the hydrazone intermediate.
- Distillation: Increase the temperature to 200°C to distill off excess hydrazine and water. The decomposition of the hydrazone to the alkane occurs at this higher temperature, with the evolution of nitrogen gas.
- Product Collection: The **dicyclopropylmethane** product will distill over.
- Purification: The distillate is extracted with ether, dried with potassium carbonate, and the solvent is removed to yield **dicyclopropylmethane** (boiling point: 102°C). The reported yield for this procedure is 63%.[1]

The workflow for the synthesis is illustrated in the diagram below.

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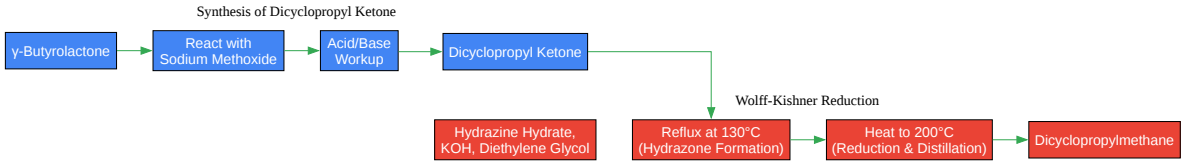

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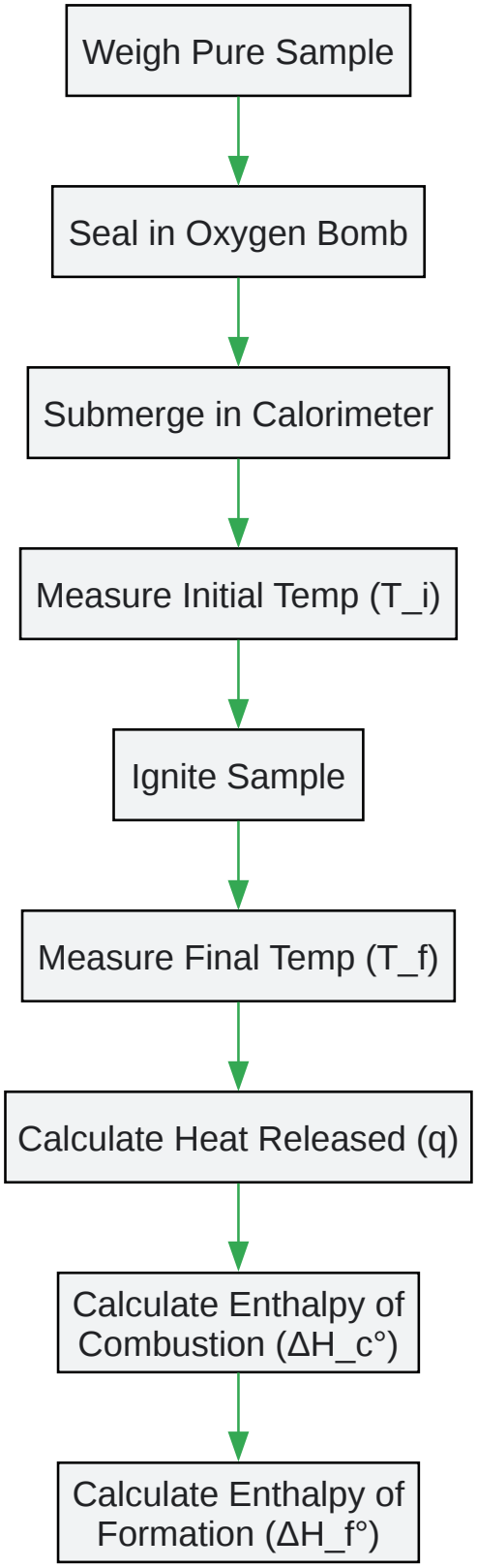

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